

An In-depth Technical Guide to 4-Ethyl-4-heptanol

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Compound of Interest

Compound Name: 4-Ethyl-4-heptanol

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This document provides a comprehensive overview of **4-Ethyl-4-heptanol**, a tertiary alcohol with applications in various chemical industries. It covers the compound's chemical identity, physicochemical properties, spectroscopic data, synthesis protocols, and known applications.

Chemical Identity and Structure

4-Ethyl-4-heptanol is a tertiary alcohol. The IUPAC name for this compound is 4-ethylheptan-4-ol.^[1] Its structure consists of a seven-carbon heptane chain with an ethyl group and a hydroxyl group both attached to the fourth carbon atom.

- Molecular Formula: C₉H₂₀O^{[2][3][4][5][6]}
- Molecular Weight: 144.25 g/mol ^{[2][3][4][7]}
- CAS Registry Number: 597-90-0^{[3][4][5][6]}
- InChIKey: GNROHGFUVTWFNG-UHFFFAOYSA-N^{[1][3][4][5][6][8]}
- Canonical SMILES: CCCC(O)(CC)CCC^{[1][8]}

The chemical structure is as follows:

Physicochemical Properties

4-Ethyl-4-heptanol is a colorless liquid at room temperature.^[2] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Units	Reference
Molecular Weight	144.258	g/mol	[2]
Boiling Point	183.8	°C (at 760 mmHg)	[2]
452.65	K	[3]	
Melting Point	6.15 (estimate)	°C	[2]
Density	0.825 - 0.831	g/mL	[2][8]
Refractive Index	1.431 - 1.432	nD	[2][8]
Flash Point	71.1	°C	[2]
Vapor Pressure	0.2 ± 0.8 (predicted)	mmHg (at 25°C)	[2]
Octanol/Water Partition Coeff. (LogP)	2.72770 - 2.8	[1][2]	

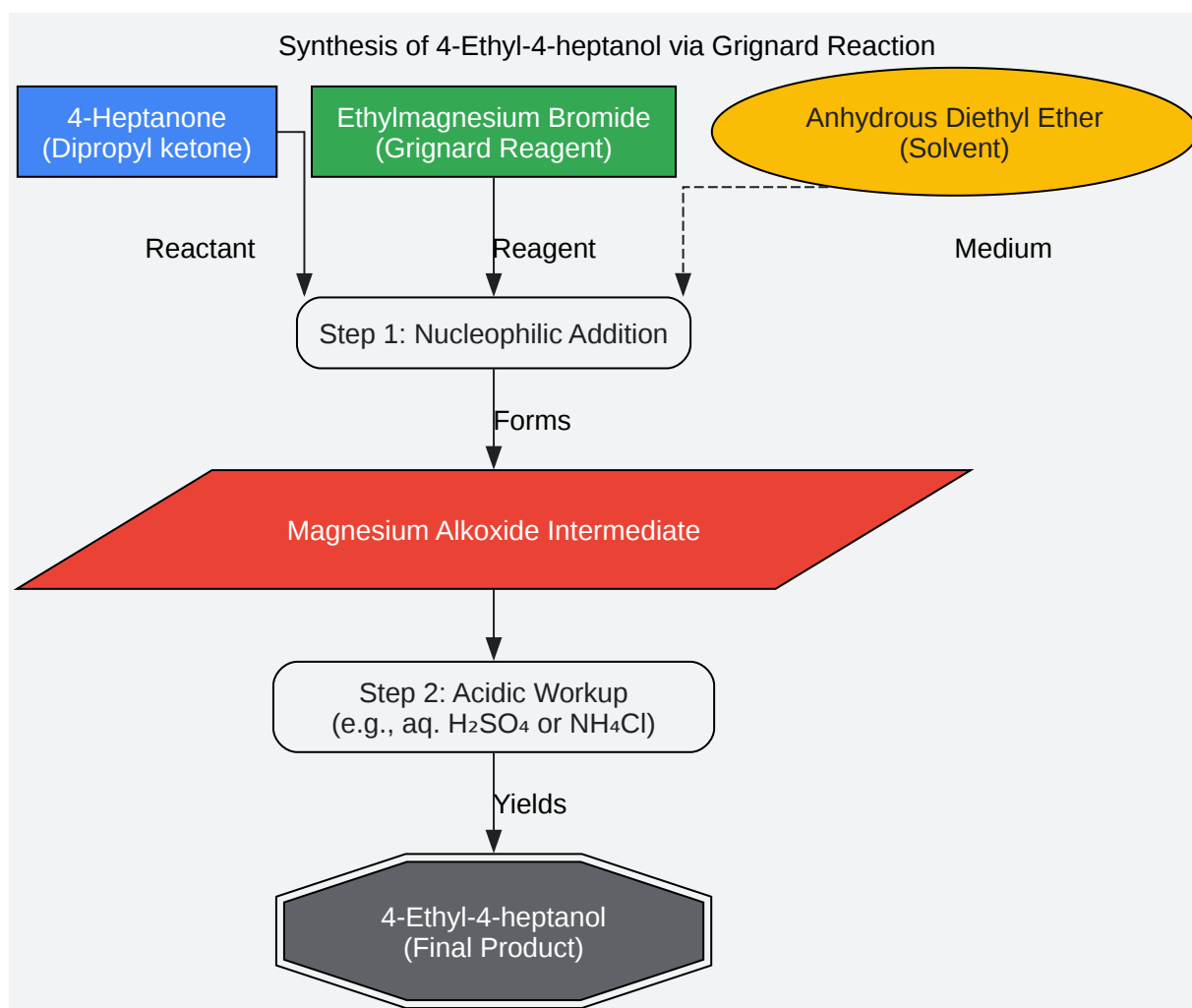
Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and purity assessment of **4-Ethyl-4-heptanol**.

- Infrared (IR) Spectroscopy:** The IR spectrum is available in the NIST/EPA Gas-Phase Infrared Database.^{[5][6]} A characteristic feature would be a broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretching of the hydroxyl group.
- Mass Spectrometry (MS):** Electron ionization mass spectrometry data is available in the NIST Chemistry WebBook.^{[3][4][5]} This data is essential for determining the molecular weight and fragmentation pattern of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:** While specific public spectra are not detailed in the provided results, ¹H NMR and ¹³C NMR are standard methods for unequivocally confirming the carbon-hydrogen framework of the molecule.

Synthesis of 4-Ethyl-4-heptanol

The most common and direct method for synthesizing **4-Ethyl-4-heptanol**, a tertiary alcohol, is through a Grignard reaction. This involves the reaction of a ketone with an appropriate Grignard reagent.



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Caption: Grignard synthesis pathway for **4-Ethyl-4-heptanol**.

This protocol describes the synthesis of **4-Ethyl-4-heptanol** from 4-heptanone and ethylmagnesium bromide.[2] This procedure is adapted from standard methodologies for Grignard reactions.[9]

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, dropping funnel, and a nitrogen or argon inlet, place magnesium turnings (1.2 eq).
 - Add sufficient anhydrous diethyl ether to cover the magnesium.
 - A solution of ethyl bromide (1.1 eq) in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is typically initiated with a small crystal of iodine if it does not start spontaneously.
 - The reaction mixture is maintained at a gentle reflux until most of the magnesium has been consumed.
- Reaction with Ketone:
 - Cool the freshly prepared Grignard reagent in an ice bath.
 - A solution of 4-heptanone (1.0 eq) in anhydrous diethyl ether is added dropwise via the dropping funnel, maintaining the temperature below 10°C.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 1-2 hours.
- Work-up and Purification:
 - The reaction is quenched by the slow, careful addition of a saturated aqueous solution of ammonium chloride or dilute sulfuric acid while cooling in an ice bath.
 - The resulting mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted two more times with diethyl ether.

- The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is purified by fractional distillation under reduced pressure to yield pure **4-Ethyl-4-heptanol**.

Applications

4-Ethyl-4-heptanol has specific uses in the chemical industry:

- **Fragrances and Flavors:** It is utilized in the formulation of perfumes, cosmetics, and food products due to its fruity odor.^[2] It serves to enhance and modify the aroma profiles of these products.
- **Solvent:** Due to its chemical nature, it is also employed as a solvent in various industrial applications.^[2]

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